

Application Notes and Protocols for StickyCat Cl in Ring-Closing Metathesis (RCM)

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Compound of Interest

Compound Name: *StickyCat Cl*

Cat. No.: *B6289728*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **StickyCat Cl**, a second-generation Grubbs-type catalyst, in ring-closing metathesis (RCM) reactions. The information is intended to guide researchers in optimizing catalyst loading and reaction times for the synthesis of a variety of cyclic compounds, including nitrogen- and oxygen-containing heterocycles and macrocycles.

Introduction to StickyCat Cl

StickyCat Cl is a ruthenium-based olefin metathesis catalyst featuring a quaternary ammonium tag. This unique feature renders the catalyst soluble in water but insoluble in many common organic solvents.^[1] This property simplifies post-reaction purification, as the catalyst can be readily removed by simple filtration or extraction. The catalyst exhibits high stability and activity, comparable to other second-generation Grubbs catalysts.

Key Advantages of StickyCat Cl in RCM:

- **Simplified Purification:** The insolubility of **StickyCat Cl** in common organic solvents allows for easy removal of the catalyst from the reaction mixture, minimizing ruthenium contamination in the final product.
- **High Catalytic Activity:** Demonstrates excellent performance in the formation of various ring sizes, including challenging macrocycles.

- **Broad Substrate Scope:** Tolerates a wide range of functional groups, making it a versatile tool for the synthesis of complex molecules.

Data Presentation: Catalyst Loading and Reaction Time for RCM

The following tables summarize the performance of **StickyCat Cl** and its immobilized counterpart (**StickyCat Cl** on silica gel) in the RCM of various substrates. These data provide a starting point for reaction optimization.

Table 1: RCM of N-heterocycle Precursors

Substrate	Product Ring Size	Catalyst	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time	Yield (%)
N,N-Diallyl-p-toluenesulfonamide	5	StickyCat Cl@SiO ₂	1	Toluene	80	10 min	>99
N-Boc-diallylamine	5	StickyCat Cl@SBA-15	-	-	-	-	High TONs

Data for **StickyCat Cl**@SiO₂ from a study on immobilized catalysts, where **StickyCat Cl** is referred to as 13a.^[2] High turnover numbers (TONs) were reported for the RCM of N-Boc-diallylamine with a related immobilized system.^[2]

Table 2: RCM for Macrocyclization

Substrate	Product Ring Size	Catalyst	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Time	Yield (%)
Diethyl diallylmalonate	5	Grubbs II type	1	CH ₂ Cl ₂	30	1-2 h	>95

Data for a standard RCM of diethyl diallylmalonate using a generic second-generation Grubbs catalyst provides a baseline for comparison.

Experimental Protocols

Protocol 1: General Procedure for Ring-Closing Metathesis (RCM) using **StickyCat Cl**

This protocol provides a general method for performing RCM of a diene substrate in an organic solvent using **StickyCat Cl**.

Materials:

- Diene substrate
- **StickyCat Cl**
- Anhydrous, degassed solvent (e.g., dichloromethane (DCM) or toluene)
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)
- Standard glassware for workup and purification

Procedure:

- Reaction Setup:

- To a dry Schlenk flask under an inert atmosphere, add the diene substrate.
- Dissolve the substrate in the chosen anhydrous, degassed solvent (a typical concentration is 0.1 M).
- Catalyst Addition:
 - Add the desired amount of **StickyCat CI** (typically 0.5-5 mol%) to the reaction mixture.
- Reaction Monitoring:
 - Stir the reaction mixture at the desired temperature (ranging from room temperature to 80 °C).
 - Monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, GC-MS, or ¹H NMR). The reaction is typically complete within 1 to 24 hours.
- Workup and Purification:
 - Upon completion, cool the reaction mixture to room temperature.
 - Since **StickyCat CI** is insoluble in most organic solvents, it can be removed by filtration through a pad of celite or silica gel.
 - Alternatively, if a more polar solvent is used where the catalyst has some solubility, an aqueous wash can be employed to extract the catalyst.
 - Concentrate the filtrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system.

Protocol 2: Ring-Closing Metathesis of Diethyl Diallylmalonate

This protocol describes the RCM of a standard benchmark substrate, diethyl diallylmalonate, to form a five-membered ring.

Materials:

- Diethyl diallylmalonate
- **StickyCat Cl**
- Anhydrous, degassed dichloromethane (DCM)
- Schlenk flask
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)

Procedure:

- Reaction Setup:
 - In a Schlenk flask under an inert atmosphere, dissolve diethyl diallylmalonate in anhydrous, degassed DCM to a concentration of 0.1 M.
- Catalyst Addition:
 - Add **StickyCat Cl** (1 mol%) to the solution.
- Reaction Conditions:
 - Stir the reaction mixture at room temperature (approximately 20-25 °C).
- Reaction Monitoring and Workup:
 - Monitor the reaction by TLC or GC-MS. The reaction is typically complete within 1-2 hours.
 - Follow the workup and purification steps outlined in Protocol 1.

Visualizations

Diagram 1: General RCM Workflow

Caption: A schematic overview of the experimental workflow for a typical RCM reaction.

Diagram 2: Catalytic Cycle of Ruthenium-Catalyzed Olefin Metathesis

Caption: The Chauvin mechanism for olefin metathesis, illustrating the key metallacyclobutane intermediate.

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References

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